

An In-depth Technical Guide to Urease and its Inhibition, Featuring Acetohydroxamic Acid

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Compound of Interest

Compound Name: Urease-IN-7

Cat. No.: B12382982

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This technical guide provides a comprehensive overview of the enzyme urease, a critical target in drug development, and details the chemical structure, properties, and mechanism of action of a key inhibitor, acetohydroxamic acid. This document is intended for researchers, scientists, and professionals in the field of drug development.

Introduction to Urease

Urease (EC 3.5.1.5) is a nickel-containing metalloenzyme that catalyzes the hydrolysis of urea into ammonia and carbamate.[1][2] The carbamate produced spontaneously decomposes to form a second molecule of ammonia and carbonic acid.[1] This enzymatic activity is crucial for organisms that utilize urea as a nitrogen source.[3]

The enzyme is found in a variety of bacteria, fungi, algae, and plants.[1] In humans, urease is not naturally present but is a significant virulence factor for several pathogenic bacteria, including *Helicobacter pylori* and *Proteus mirabilis*. By producing ammonia, these bacteria can neutralize the acidic environment of the stomach or urinary tract, facilitating their survival and leading to diseases such as gastritis, peptic ulcers, and urinary tract infections.[4][5]

Urease: Structure and Catalytic Mechanism

Bacterial ureases are typically multimeric enzymes.[4] The active site of urease contains two nickel ions that are essential for its catalytic activity.[3] These nickel ions are coordinated by amino acid residues, primarily histidine, and a carbamylated lysine.[3]

The catalytic mechanism of urease involves the binding of urea to the nickel center, followed by a nucleophilic attack of a water molecule or hydroxide ion, leading to the breakdown of urea.

Acetohydroxamic Acid: A Clinically Relevant Urease Inhibitor

Given the absence of publicly available data for a specific compound named "**Urease-IN-7**," this guide will focus on a well-characterized and clinically significant urease inhibitor, Acetohydroxamic Acid (AHA). AHA is a prescription medication used to treat urinary tract infections caused by urea-splitting bacteria.[6]

Property	Value
IUPAC Name	N-hydroxyacetamide
Molecular Formula	C2H5NO2
Molecular Weight	75.07 g/mol
SMILES	CC(=O)NO
CAS Number	546-88-3

Acetohydroxamic acid is a competitive inhibitor of urease.[7] It functions by chelating the nickel ions in the active site of the enzyme, thereby preventing the binding and hydrolysis of urea.[7] The hydroxamic acid moiety is crucial for its inhibitory activity.

Parameter	Value	Source Organism
IC50	Varies depending on the source of urease and assay conditions.	Jack Bean, H. pylori, etc.

Experimental Protocol: Urease Inhibition Assay

The following is a generalized protocol for determining the in vitro inhibitory activity of a compound against urease.

Materials:

- Urease enzyme (e.g., from Jack Bean)
- Urea solution
- Phosphate buffer (pH 7.4)
- Test inhibitor compound
- Nessler's reagent or a phenol-hypochlorite reagent (for ammonia quantification)
- 96-well microplate
- Microplate reader

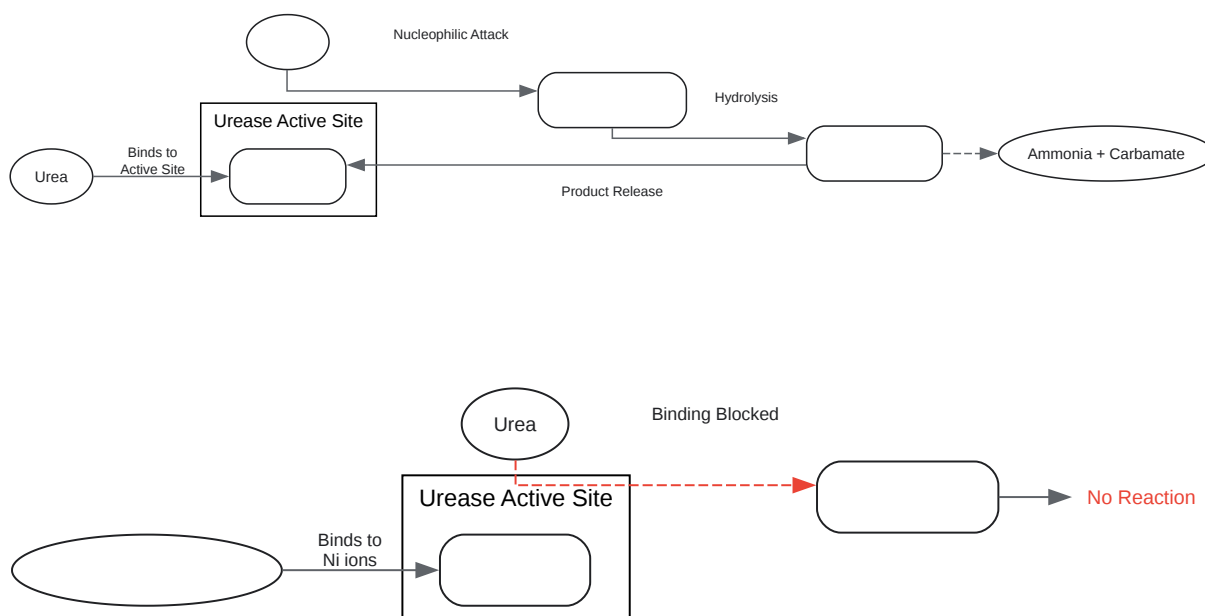
Procedure:

- Prepare stock solutions of the urease enzyme, urea, and the test inhibitor in the appropriate buffer.
- In a 96-well plate, add a defined amount of the urease enzyme solution to each well.
- Add varying concentrations of the test inhibitor to the wells. Include a control group with no inhibitor.
- Pre-incubate the enzyme with the inhibitor for a specified time at a controlled temperature (e.g., 37°C).
- Initiate the enzymatic reaction by adding the urea solution to each well.
- Incubate the reaction mixture for a specific period (e.g., 30 minutes) at the controlled temperature.

- Stop the reaction by adding a quenching agent.
- Quantify the amount of ammonia produced using a colorimetric method, such as the Nessler's or Berthelot's (phenol-hypochlorite) reaction.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the percentage of inhibition for each inhibitor concentration and determine the IC50 value.

Visualizations

The following diagrams illustrate the urease catalytic cycle and the mechanism of inhibition by acetohydroxamic acid.



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